

thallium hydroxide chemical formula and crystal structure

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Compound of Interest

Compound Name: *Thallium hydroxide*

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Thallium Hydroxide: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical and physical properties of **thallium hydroxide**, with a particular focus on its two primary forms: thallium(I) hydroxide (TlOH) and thallium(III) hydroxide (Ti(OH)_3). This document summarizes key quantitative data, outlines experimental protocols for their synthesis, and presents a visualization of the aqueous speciation of thallium(III) hydroxide.

Chemical Formula and General Properties

Thallium exists in two common oxidation states, +1 and +3, leading to the formation of two distinct hydroxides.

- Thallium(I) Hydroxide: Also known as thallous hydroxide, its chemical formula is TlOH .^{[1][2]} It is a strong base, analogous to alkali metal hydroxides.^[1]
- Thallium(III) Hydroxide: Also referred to as thallic hydroxide, it has the chemical formula Ti(OH)_3 .^[3] In contrast to its thallium(I) counterpart, it is a very weak base.^[3]

Quantitative Data Summary

The following tables provide a structured overview of the key quantitative properties of thallium(I) hydroxide and thallium(III) hydroxide.

Table 1: Physical and Chemical Properties of Thallium(I) Hydroxide (TlOH)

Property	Value	Reference
Molar Mass	221.39 g/mol	[1]
Appearance	Yellow needles	[1][4]
Density	7.44 g/cm ³	[1][5]
Melting Point	Decomposes at 139°C	[1]
Solubility in Water	34.3 g/100 g at 18°C	[1]
Standard Enthalpy of Formation (ΔfH ₂₉₈)	-238.9 kJ/mol	[1]
Standard Molar Entropy (S ₂₉₈)	88.0 J/(mol·K)	[1]

Table 2: Physical and Chemical Properties of Thallium(III) Hydroxide (Tl(OH)₃)

Property	Value	Reference
Molar Mass	255.4053 g/mol	[3]
Appearance	White solid	[3]
Solubility in Water	Poorly soluble; 0.8 μmol/L in 0.01 M NaClO ₄ at pH 6.31-8.42	[6][7]
Solubility Product Constant (K _{sp})	10 ^{-45.2}	[8]
Hydrolysis Constants (Stepwise Association)	Tl(OH) ²⁺ : 10 ^{11.31} Tl(OH) ₂ ⁺ : 10 ^{7.64} Tl(OH) ₃ (aq): 10 ^{6.58} Tl(OH) ₄ ⁻ : 10 ^{5.22}	[8]

Crystal Structure

Thallium(I) Hydroxide (TIOH):

Thallium(I) hydroxide possesses a monoclinic crystal structure. The crystallographic details are summarized in the table below.

Table 3: Crystal Structure Data for Thallium(I) Hydroxide (TIOH)

Parameter	Value
Crystal System	Monoclinic
Space Group	C2
Lattice Parameters	$a = 594.9$ pm $b = 622.0$ pm $c = 2123.2$ pm $\beta = 91.590^\circ$

Note: The provided search results did not contain specific crystal structure data for Thallium(III) hydroxide.

Experimental Protocols

Synthesis of Thallium(I) Hydroxide (TIOH)

Method 1: From Thallium(I) Ethoxide

This method involves the decomposition of thallium(I) ethoxide in water.[\[1\]](#)

- Reaction: $C_2H_5OTl + H_2O \rightarrow TIOH + C_2H_5OH$
- Procedure: Thallium ethoxide is carefully added to distilled water. Thallium(I) hydroxide precipitates out of the solution and can be collected by filtration.

Method 2: Reaction of Thallium(I) Sulfate with Barium Hydroxide

A double displacement reaction between thallium(I) sulfate and barium hydroxide yields thallium(I) hydroxide.[\[1\]](#)

- Reaction: $\text{Tl}_2\text{SO}_4 + \text{Ba}(\text{OH})_2 \rightarrow 2\text{TlOH} + \text{BaSO}_4(\text{s})$
- Procedure: Aqueous solutions of thallium(I) sulfate and barium hydroxide are mixed. The insoluble barium sulfate precipitates, leaving thallium(I) hydroxide in the aqueous solution. The precipitate is removed by filtration.

Synthesis of Thallium(III) Hydroxide ($\text{Tl}(\text{OH})_3$)

Method 1: Reaction of a Thallium(III) Salt with a Base

This is a common precipitation method.^[3]

- Reaction: $\text{TlCl}_3 + 3\text{NaOH} \rightarrow \text{Tl}(\text{OH})_3(\text{s}) + 3\text{NaCl}$
- Procedure: A solution of a soluble thallium(III) salt, such as thallium(III) chloride, is treated with a base, like sodium hydroxide. Thallium(III) hydroxide precipitates as a solid and can be isolated by filtration, followed by washing and drying.

Method 2: Electrochemical Oxidation

Thallium(III) hydroxide can also be prepared by the electrochemical oxidation of thallium(I) ions in an alkaline solution.^[3]

- Procedure: An electrolytic cell is set up with a thallium(I) salt solution under alkaline conditions. The application of an appropriate potential oxidizes Tl^+ to Tl^{3+} , which then precipitates as $\text{Tl}(\text{OH})_3$.

Visualizations

Aqueous Speciation of Thallium(III)

The following diagram illustrates the predominance of different thallium(III) hydroxo complexes as a function of pH, based on the provided hydrolysis constants.



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Caption: Predominant aqueous species of Thallium(III) at different pH values.

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